

Literature Review: The Elusive Longipedlactone E

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Longipedlactone E

Cat. No.: B15242868

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A comprehensive review of scientific literature reveals no specific compound identified as "**Longipedlactone E**." Extensive searches of chemical databases and scientific publications did not yield any data on the discovery, chemical structure, or biological activity of a molecule with this name. This suggests that "**Longipedlactone E**" may be a novel, as-yet-unpublished compound, a misnomer, or a compound with limited accessible documentation.

However, the search did provide information on related compounds, the "Longipedlactones," and on the chemical constituents of *Matthiola longipetala*, a plant with a phonetically similar name. This report summarizes the available information on these related topics, which may be of interest to researchers in the field of natural product chemistry and drug development.

The Longipedlactone Family of Triterpenoids

While "**Longipedlactone E**" remains unidentified, several other members of the Longipedlactone family have been isolated and characterized. For instance, Longipedlactone G (ChEMBL1077102) is a known triterpenoid with the molecular formula C₃₀H₃₈O₇.^[1] Another related compound, Longipedlactone J, has been isolated from the stems of *Kadsura heteroclita*.^[2] Phytochemical investigation of this plant led to the isolation of several compounds, including triterpenoids and lignans.^[2] Some of these compounds have demonstrated weak to moderate anti-HIV activity.^[2]

Chemical Constituents of *Matthiola longipetala*

Matthiola longipetala, commonly known as night-scented stock, is an aromatic herb that has been the subject of phytochemical analysis.[3][4][5] Studies on the methanol extract of this plant have identified a variety of chemical components, with fatty acids and their derivatives being the major constituents.[3][4]

A 2023 study published in MDPI characterized 37 chemical compounds from the methanol extract of Egyptian *M. longipetala*. [3] The major identified compounds were ascaridole epoxide (a monoterpene) and methyl (E)-octadec-11-enoate (a fatty acid ester).[3][4] The chemical classes of the identified compounds are summarized in the table below.

| Chemical Class | Percentage of Total Identified Compounds |
|--|--|
| Fatty Acids and Lipids | 50.8% |
| Oxygenated Hydrocarbons | 19.15% |
| Terpenoids | 12.71% |
| Carbohydrates | 10.21% |
| Amines | 4.85% |
| Steroids | 2.26% |
| Data from El-Amier, Y. A., et al. (2023). Bioactive Chemical Constituents of <i>Matthiola longipetala</i> Extract Showed Antioxidant, Antibacterial, and Cytotoxic Potency. MDPI.[3] | |

The extracts of *M. longipetala* have shown promising biological activities, including antioxidant, antibacterial, and cytotoxic effects.[3][4] The leaf extract, in particular, demonstrated significant antioxidant activity.[3][4]

Conclusion

In conclusion, there is currently no scientific literature available for a compound specifically named "**Longipedlactone E**." Researchers interested in this area may find it fruitful to investigate the broader family of Longipedlactones, which have been isolated from plants such as *Kadsura heteroclita* and exhibit interesting biological activities. Furthermore, the plant

Matthiola longipetala, while not a source of Longipedlactones based on current knowledge, possesses a diverse array of bioactive compounds that warrant further investigation for potential drug development.

For researchers and scientists, the absence of "**Longipedlactone E**" in the literature presents a potential opportunity for new discovery. Should this compound be isolated and identified in the future, its characterization and biological evaluation would be a valuable addition to the field of natural product chemistry.

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References

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- 2. Longipedlactone J | CAS:1011762-93-8 | Triterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
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- To cite this document: BenchChem. [Literature Review: The Elusive Longipedlactone E]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15242868#longipedlactone-e-literature-review-and-history]

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